

Technical Guide: PROTAC ER Degradar-3

Handling and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PROTAC ER Degradar-3

Cat. No.: B15144141

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential handling and storage protocols for **PROTAC ER Degradar-3**, a key intermediate in the synthesis of PROTAC Antibody Conjugates (PACs). Adherence to these guidelines is crucial for maintaining the integrity, stability, and performance of the compound in research and development applications.

Compound Information

Property	Value	Source
CAS Number	2158322-29-1	N/A
Molecular Weight	1220.41 g/mol	[1]
Appearance	Solid	[2]
Primary Use	Intermediate for the synthesis of PROTAC Antibody Conjugates (PACs) for targeted degradation of Estrogen Receptor-alpha (ERα)	[1][3]

Storage and Stability

Proper storage is critical to prevent degradation and ensure the compound's stability. The following table summarizes the recommended storage conditions for both the solid compound and solutions.

Form	Storage Temperature	Duration	Recommendations
Solid	-20°C	Long-term	Store in a tightly sealed container, protected from light and moisture.
Stock Solution	-80°C	Up to 6 months	Aliquot into single-use vials to avoid repeated freeze-thaw cycles. [1]
-20°C	Up to 1 month	Aliquot into single-use vials to avoid repeated freeze-thaw cycles. [1]	

Handling and Solution Preparation

PROTAC ER Degradar-3 is soluble in DMSO.[\[1\]](#) The following protocol outlines the general procedure for preparing a stock solution.

Materials

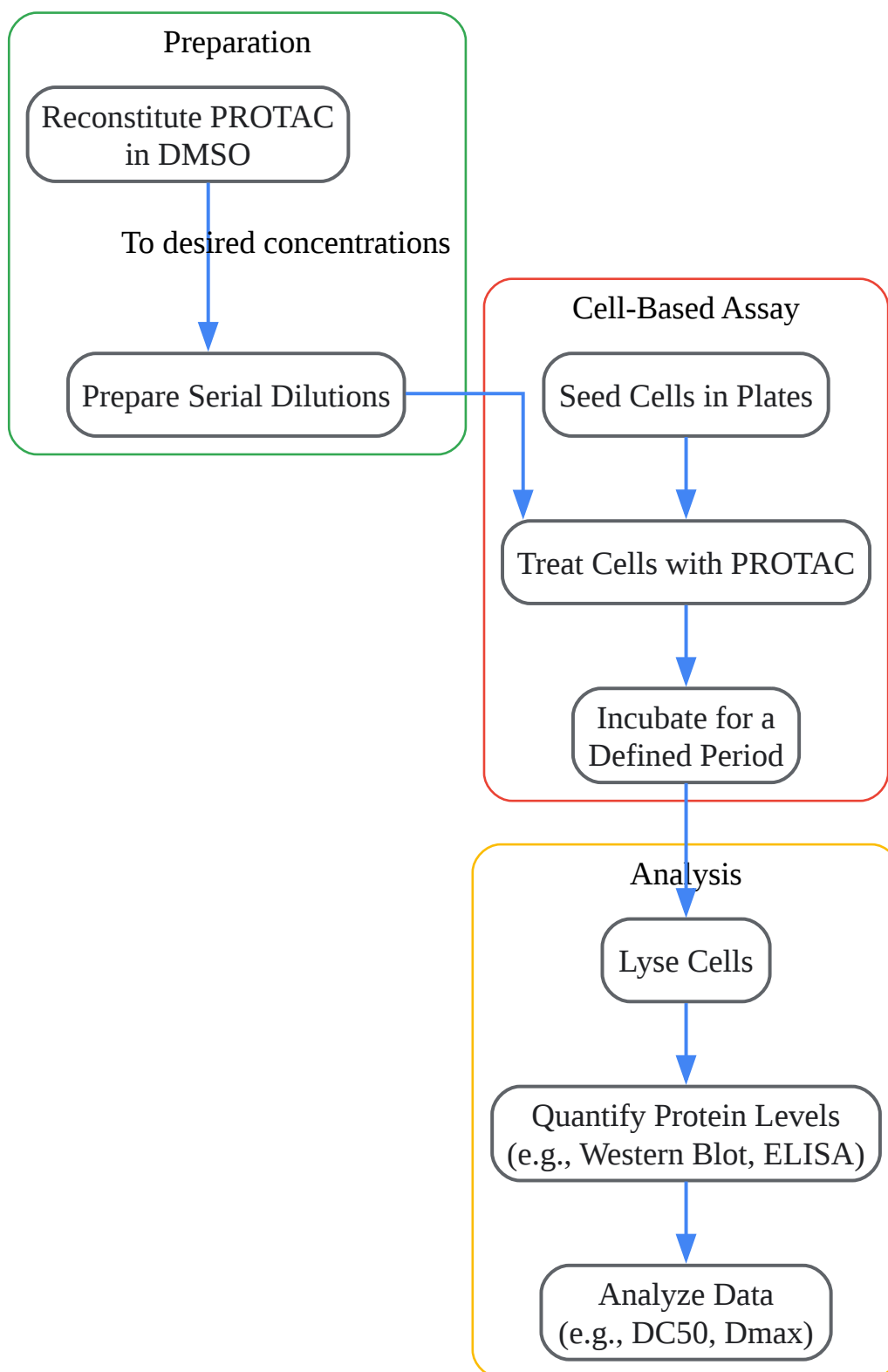
- **PROTAC ER Degradar-3** solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath

Protocol for Reconstitution

- **Equilibration:** Allow the vial of solid **PROTAC ER Degradar-3** to equilibrate to room temperature before opening to prevent condensation.
- **Solvent Addition:** Add the calculated volume of DMSO to the vial to achieve the desired stock concentration.
- **Dissolution:** Vortex the vial thoroughly to dissolve the compound. To enhance solubility, the tube may be gently warmed to 37°C and sonicated in an ultrasonic bath for a short period.[\[1\]](#)
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into single-use, light-protected tubes. Store immediately at the recommended temperature (-80°C for long-term or -20°C for short-term).

Experimental Workflow

The following diagram illustrates a general workflow for utilizing **PROTAC ER Degradar-3** in a cell-based assay, from initial handling to data analysis.

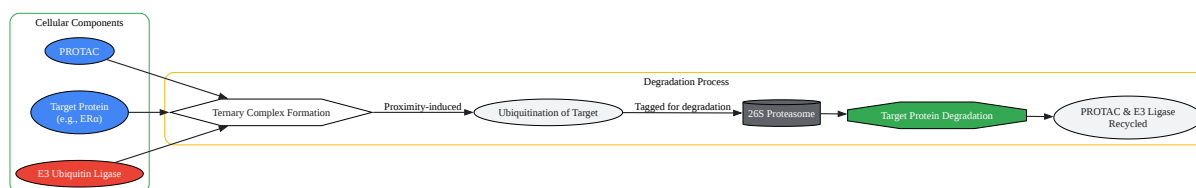


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General experimental workflow for a PROTAC-based cell assay.

Mechanism of Action: General PROTAC Function

PROTAC ER Degradar-3 is an intermediate used to create bifunctional molecules that harness the cell's natural protein disposal system, the Ubiquitin-Proteasome System (UPS), to degrade a target protein. The diagram below illustrates this general mechanism.



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